

"antimicrobial properties of 5-(1H-Imidazol-4-yl)pentanoic acid"

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Compound of Interest

Compound Name: 5-(1H-Imidazol-4-yl)pentanoic acid

Cat. No.: B1296719

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An In-Depth Technical Guide on the Antimicrobial Properties of 5-(1H-Imidazol-4-yl)pentanoic Acid

Audience: Researchers, scientists, and drug development professionals.

Introduction

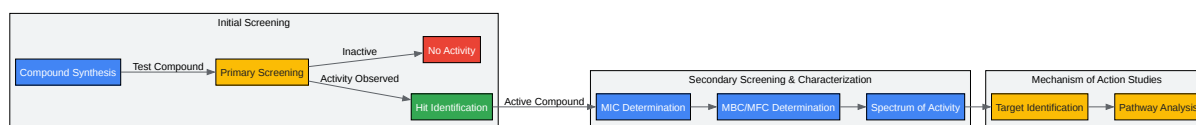
Following a comprehensive review of available scientific literature, it appears that there is currently no published research detailing the antimicrobial properties of **5-(1H-Imidazol-4-yl)pentanoic acid**. Searches for its antibacterial, antifungal, or general antimicrobial activity, as well as its mechanism of action, did not yield any specific studies on this particular compound.

This technical guide, therefore, serves to highlight a significant knowledge gap in the scientific community regarding the potential antimicrobial efficacy of this molecule. While the imidazole moiety is a common feature in many known antimicrobial agents, the specific properties of **5-(1H-Imidazol-4-yl)pentanoic acid** remain uninvestigated in the public domain.

The absence of data precludes the presentation of quantitative data, experimental protocols, and signaling pathways as requested. The following sections outline the methodologies that would be employed in a typical investigation into the antimicrobial properties of a novel compound, providing a framework for future research in this area.

Hypothetical Experimental Workflow for Antimicrobial Screening

Should research be undertaken on **5-(1H-Imidazol-4-yl)pentanoic acid**, a standard workflow would be initiated to determine its antimicrobial potential. This process is visualized in the diagram below.



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Caption: Hypothetical workflow for antimicrobial drug discovery.

Standard Experimental Protocols for Antimicrobial Testing

In the event of future research, the following standard protocols would be essential for characterizing the antimicrobial properties of **5-(1H-Imidazol-4-yl)pentanoic acid**.

1. Minimum Inhibitory Concentration (MIC) Assay

- Objective: To determine the lowest concentration of the compound that inhibits the visible growth of a microorganism.
- Methodology (Broth Microdilution):

- Prepare a two-fold serial dilution of **5-(1H-Imidazol-4-yl)pentanoic acid** in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi).
- Inoculate each well with a standardized suspension of the test microorganism (e.g., 5×10^5 CFU/mL for bacteria).
- Include positive (microorganism without compound) and negative (broth only) controls.
- Incubate the plates at an appropriate temperature and duration (e.g., 37°C for 18-24 hours for bacteria).
- The MIC is determined as the lowest concentration of the compound where no visible growth is observed.

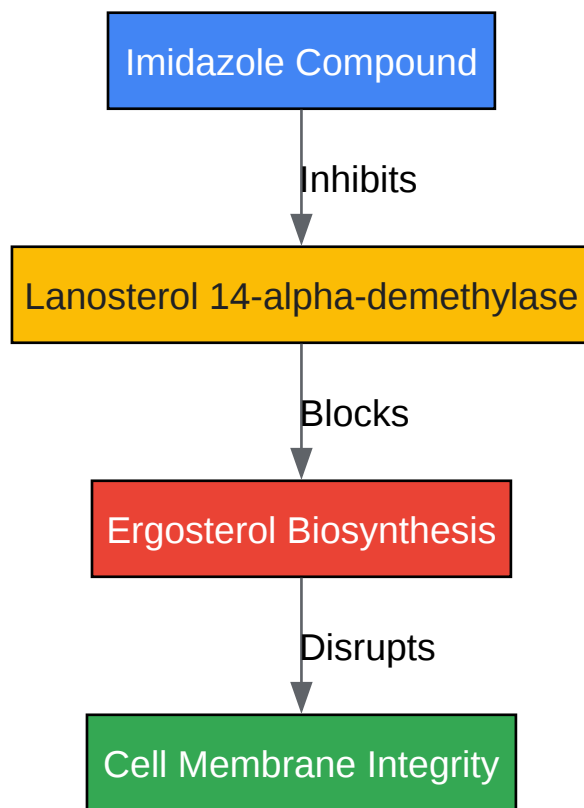
2. Minimum Bactericidal/Fungicidal Concentration (MBC/MFC) Assay

- Objective: To determine the lowest concentration of the compound that kills a specified percentage (typically 99.9%) of the initial microbial population.
- Methodology:
 - Following the MIC assay, take an aliquot from each well that shows no visible growth.
 - Plate the aliquot onto an appropriate agar medium (e.g., Mueller-Hinton Agar, Sabouraud Dextrose Agar).
 - Incubate the agar plates under suitable conditions.
 - The MBC/MFC is the lowest concentration of the compound that results in a $\geq 99.9\%$ reduction in CFU/mL compared to the initial inoculum.

Potential Signaling Pathways for Imidazole-Based Antimicrobials

While no data exists for **5-(1H-Imidazol-4-yl)pentanoic acid**, other imidazole-containing compounds are known to target specific pathways in microorganisms. Future research could

investigate if this compound acts through similar mechanisms.



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Caption: Potential antifungal mechanism of action for imidazole compounds.

Data Summary (Hypothetical)

For illustrative purposes, a table for presenting potential future findings is provided below.

Microorganism	Strain	MIC (µg/mL)	MBC/MFC (µg/mL)
Staphylococcus aureus	ATCC 29213	Data Not Available	Data Not Available
Escherichia coli	ATCC 25922	Data Not Available	Data Not Available
Candida albicans	ATCC 90028	Data Not Available	Data Not Available

Conclusion

The antimicrobial potential of **5-(1H-Imidazol-4-yl)pentanoic acid** represents an unexplored area of research. While the imidazole scaffold is promising, dedicated studies are required to ascertain its efficacy and mechanism of action. The experimental frameworks and hypothetical data structures provided in this guide offer a roadmap for such future investigations.

Researchers are encouraged to pursue this compound to potentially uncover a novel class of antimicrobial agents.

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